

physical and chemical properties of Methyl benzilate.

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Compound of Interest

Compound Name: Methyl benzilate

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An In-depth Technical Guide to **Methyl Benzilate**

Introduction

Methyl benzilate (CAS No: 76-89-1), also known as Methyl 2-hydroxy-2,2-diphenylacetate, is a significant chemical intermediate in the fields of pharmaceutical and fine chemical synthesis. [1][2][3] Its molecular structure, featuring a methyl ester and a hydroxyl group attached to a carbon atom bearing two phenyl rings, makes it a versatile building block for more complex molecules.[2] This document provides a comprehensive overview of the physical and chemical properties of **methyl benzilate**, detailed experimental protocols for its synthesis and analysis, and relevant safety information for researchers, scientists, and drug development professionals.

General and Physicochemical Properties

Methyl benzilate is a white to light yellow crystalline solid at room temperature.[4] The quantitative properties are summarized in the tables below for ease of reference.

Table 1: General Information and Identifiers

Property	Value	Reference
IUPAC Name	methyl 2-hydroxy-2,2-diphenylacetate	[5]
Synonyms	Benzilic acid methyl ester, Methyl diphenylglycolate	[5][6]
CAS Number	76-89-1	[6]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[5][6][7]
Molecular Weight	242.27 g/mol	[5][6]
Appearance	White to light yellow, powder to crystal	[2]

Table 2: Physical Properties

Property	Value	Reference
Melting Point	73 - 77 °C	[7]
Boiling Point	187 °C @ 13 mmHg	[7][8][9]
Density	1.15 - 1.19 g/cm ³ (estimate)	[7][9]
Water Solubility	Insoluble	[7][8]
Solvent Solubility	Soluble in methanol	[7][8]
Vapor Pressure	0.000134 mmHg @ 25 °C	[7]
pKa	11.38 ± 0.29 (Predicted)	[7]
LogP	2.09550	[9]

Chemical Properties and Reactivity

Methyl benzilate is an ester that exhibits reactivity typical of this functional group.

- Hydrolysis: It can be hydrolyzed under basic conditions to yield benzilic acid and methanol. The related compound, methyl benzoate, undergoes hydrolysis with aqueous NaOH to give

methanol and sodium benzoate.[10]

- **Reactivity with Oxidizers:** It reacts with strong oxidizing agents.
- **Stability:** The compound is stable in air. For storage, it should be kept in a cool, dry place in a tightly sealed container.[4][11]

Spectral Information

Comprehensive spectral data are available for the characterization of **methyl benzilate**.

Table 3: Spectroscopic Data

Technique	Description	Reference
^1H NMR	Spectrum available (400 MHz in CDCl_3)	[5][9][12]
^{13}C NMR	Spectrum available (in CDCl_3)	[9]
Mass Spectrometry	Electron Ionization (EI) mass spectrum available	[5][6][9][13]
Infrared (IR)	Spectra available from KBr pellet and vapor phase techniques	[5][6][9][14]
Raman	Spectrum available	[5][9]

Experimental Protocols

Synthesis via Fischer Esterification

Methyl benzilate can be synthesized by the acid-catalyzed esterification of benzilic acid with methanol.[15]

Materials:

- Benzilic acid (80 mmol)
- Methanol (90 mmol)

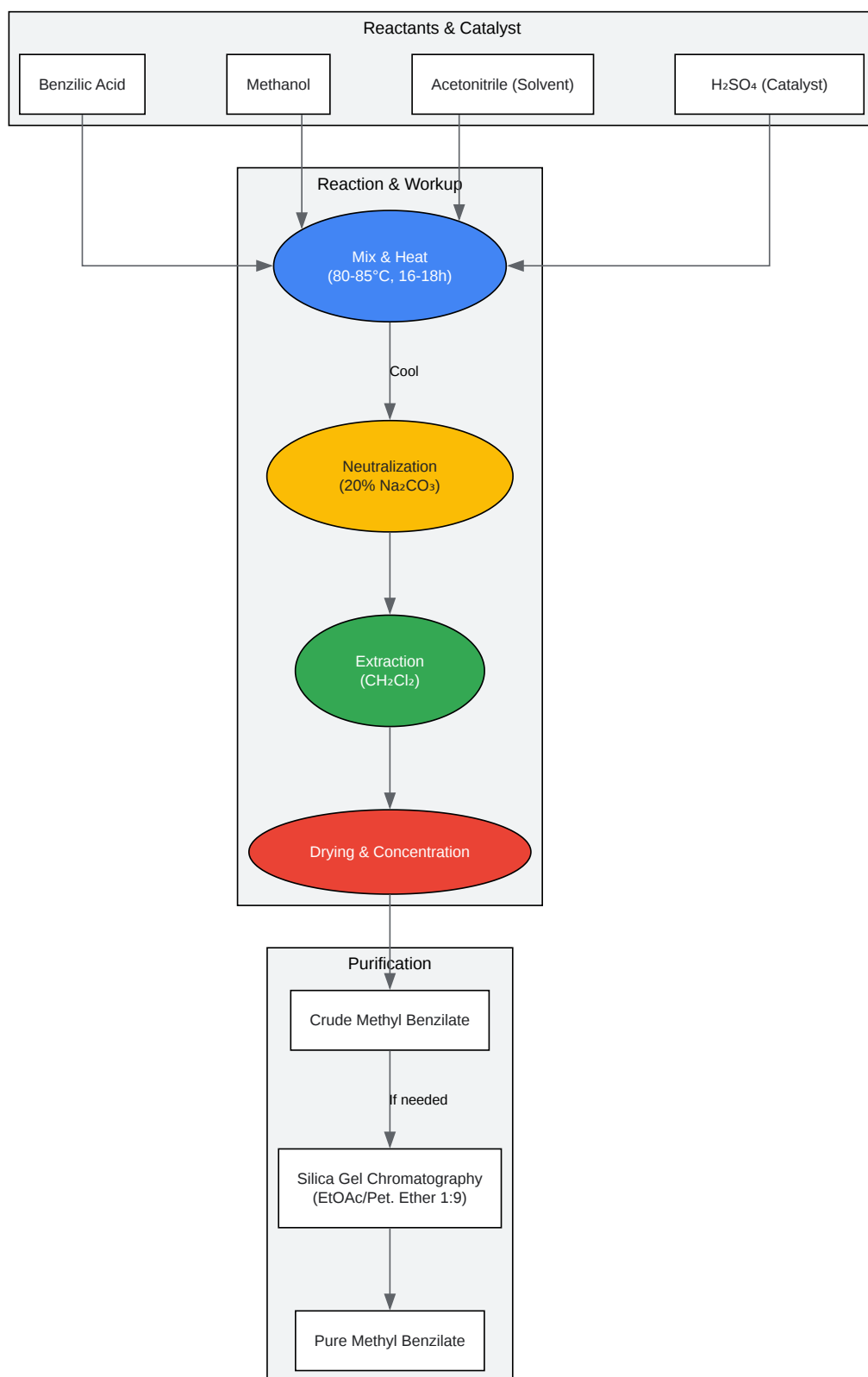
- Acetonitrile (162 mmol)
- Concentrated Sulfuric Acid (98%, 94 mmol, 5 mL)
- 20% Sodium Carbonate Solution
- Dichloromethane (CH_2Cl_2)
- Anhydrous Sodium Sulfate

Procedure:

- To a well-stirred mixture of benzoic acid, methanol, and acetonitrile, slowly add concentrated sulfuric acid at room temperature.[\[15\]](#)
- Heat the mixture to 80-85 °C and maintain this temperature for 16-18 hours.[\[15\]](#)
- After the reaction is complete, cool the mixture to room temperature.[\[15\]](#)
- Carefully add 100 mL of 20% sodium carbonate solution to neutralize the excess acid.[\[15\]](#)
- Extract the product into dichloromethane (2 x 50 mL).[\[15\]](#)
- Combine the organic layers and wash with 100 mL of water.[\[15\]](#)
- Dry the organic layer over anhydrous sodium sulfate.[\[15\]](#)
- Concentrate the solution under reduced pressure to obtain the crude **methyl benzoate**. The yield is reported to be between 97-99%.[\[15\]](#)

Purification:

- If minor impurities are present, the product can be purified by column chromatography on silica gel using a mixture of ethyl acetate and petroleum ether (1:9) as the eluent.[\[15\]](#)



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Caption: Synthesis and Purification Workflow for **Methyl Benzilate**.

Safety and Handling

Methyl benzilate is classified as harmful if swallowed.[5][16] Standard laboratory safety precautions should be observed when handling this chemical.

- Personal Protective Equipment (PPE): Wear chemical splash goggles, appropriate protective gloves, and protective clothing to prevent eye and skin contact.[4][11]
- Handling: Avoid breathing dust, vapor, mist, or gas. Use with adequate ventilation. Minimize dust generation and accumulation. Wash hands thoroughly after handling.[4][11][17]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[4][17]
- First Aid:
 - Eyes: Flush with plenty of water for at least 15 minutes.[4][11]
 - Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[4][11]
 - Ingestion: If swallowed, call a poison center or doctor. Rinse mouth. Do not induce vomiting.[16]
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration.[4][11]

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References

- 1. cleanchemlab.com [cleanchemlab.com]
- 2. nbinno.com [nbinno.com]

- 3. Methyl benzilate, 98%, Thermo Scientific Chemicals 250 g | Request for Quote [thermofisher.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. Methyl benzilate | C15H14O3 | CID 66159 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Methyl benzilate [webbook.nist.gov]
- 7. Methyl benzilate [chembk.com]
- 8. chemwhat.com [chemwhat.com]
- 9. guidechem.com [guidechem.com]
- 10. Methyl benzoate - Wikipedia [en.wikipedia.org]
- 11. img.guidechem.com [img.guidechem.com]
- 12. Methyl benzilate(76-89-1) 1H NMR spectrum [chemicalbook.com]
- 13. Methyl benzilate [webbook.nist.gov]
- 14. Methyl benzilate [webbook.nist.gov]
- 15. Methyl benzilate synthesis - chemicalbook [chemicalbook.com]
- 16. assets.thermofisher.com [assets.thermofisher.com]
- 17. sigmaaldrich.com [sigmaaldrich.com]
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